Application Notes and Protocols for Textile Dyeing with Reactive Black 31

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Compound of Interest

Compound Name:	*Reactive Black 31*
CAS No.:	*12731-63-4*
Cat. No.:	*B1172413*

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These application notes provide a comprehensive overview and detailed protocols for the textile dyeing process using C.I. Reactive Black 31. The information is intended for laboratory-scale applications to ensure reproducibility and accurate assessment of dyeing parameters.

Introduction

C.I. Reactive Black 31 is a double azo reactive dye widely used for dyeing cellulosic fibers such as cotton, viscose, and linen, yielding a deep black shade with good fastness properties.[1] Reactive dyes form a covalent bond with the hydroxyl groups of cellulosic fibers under alkaline conditions, resulting in excellent wash fastness.[2][3][4][5][6] The dyeing process is primarily governed by the principles of exhaustion of the dye onto the fiber, followed by chemical fixation.

Chemical and Physical Properties of Reactive Black 31:

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Property	Value
C.I. Name	Reactive Black 31
CAS Number	12731-63-4[1][7][8]
Molecular Formula	$C_{29}H_{18}CuN_6Na_4O_{17}S_4$[1]
Molecular Weight	1006.25 g/mol [1]
Molecular Structure	Double Azo Class[1]
Synonyms	Remazol Black RL[3]

Principle of Dyeing

The dyeing of cellulosic fibers with Reactive Black 31 involves two main stages:

- Exhaustion: In a neutral or slightly acidic dyebath containing an electrolyte (e.g., sodium chloride or sodium sulfate), the dye is adsorbed onto the fiber surface. The electrolyte reduces the negative surface charge of the cellulose, thereby facilitating the approach and exhaustion of the anionic dye molecules.

- Fixation: The addition of an alkali (e.g., sodium carbonate) raises the pH of the dyebath. This catalyzes the formation of a covalent bond between the reactive group of the dye and the hydroxyl groups of the cellulose fibers.[5] A competing reaction is the hydrolysis of the reactive dye, where the dye reacts with water instead of the fiber, rendering it inactive.[9]

Experimental Protocols

Materials and Reagents

- C.I. Reactive Black 31

- Scoured and bleached 100% cotton fabric

- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)

- Sodium carbonate (Na_2CO_3)

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- Acetic acid (CH_3COOH)
- Non-ionic soaping agent
- Distilled water

Exhaust Dyeing Protocol for Cotton

This protocol is suitable for achieving a deep black shade on cotton fabric.

Dyeing Parameters:

Parameter	Value
Shade Depth	2.0% on weight of fiber (o.w.f)
Liquor Ratio	1:20 (e.g., 5 g of fabric in 100 mL of dyebath)
Dyeing Temperature	60°C
pH for Exhaustion	6.0 - 7.0
pH for Fixation	10.5 - 11.5

Reagent Concentrations:

Reagent	Concentration
Reactive Black 31	2.0% o.w.f.
Sodium Chloride (NaCl)	60 g/L
Sodium Carbonate (Na_2CO_3)	15 g/L

Procedure:

- Dye Solution Preparation: Prepare the required amount of Reactive Black 31 stock solution by pasting the dye powder with a small amount of cold water and then dissolving it in warm water (around 50°C).[10]

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- Dyebath Preparation: Set up a dyebath with the calculated amount of water and add the required amount of sodium chloride. Adjust the pH to 6.5-7.0 if necessary.
- Exhaustion Phase:
  - Introduce the pre-wetted cotton fabric into the dyebath at 30-35°C.[10]
  - Add the prepared dye solution.
  - Raise the temperature to 60°C over 20-30 minutes.
  - Run the dyeing for 30 minutes at 60°C to allow for dye exhaustion.
- Fixation Phase:
  - Add the pre-dissolved sodium carbonate to the dyebath in two portions over 10-15 minutes.
  - Continue the dyeing process for another 45-60 minutes at 60°C.
- After-treatment (Washing-off):
  - Drain the dyebath.
  - Rinse the dyed fabric thoroughly with cold water.
  - Neutralize the fabric with a 0.5-1.0 g/L solution of acetic acid at 40°C for 10 minutes.
  - Soap the fabric at the boil (95-100°C) for 15 minutes with a 1-2 g/L solution of a non-ionic soaping agent to remove any unfixed and hydrolyzed dye.
  - Rinse the fabric with hot water and then with cold water until the water runs clear.
  - Squeeze and air-dry the fabric.

Data Presentation

Color Fastness Properties of Reactive Black 31:

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The following table summarizes the typical color fastness ratings for cotton dyed with Reactive Black 31. The ratings are based on the ISO 105 standards, where 5 is excellent and 1 is poor.

Fastness Test	Fading	Staining (on Cotton)
Light Fastness (ISO 105-B02)	7	-
Washing (ISO 105-C06, 95°C)	4	5
Perspiration (Alkali, ISO 105-E04)	5	3-4
Oxygen Bleaching	3 (blue)	-

[Data sourced from World Dye Variety[1]]

Exhaustion and Fixation Efficiency:

While specific quantitative data for the exhaustion and fixation rates of Reactive Black 31 are not readily available in the provided search results, typical values for hot-brand reactive dyes on cotton are in the range of 70-90% for exhaustion and 60-80% for fixation. These values can be determined experimentally using spectrophotometry to measure the dye concentration in the dyebath before and after dyeing, and in the washing liquors.

Formulas for Calculation:

- % Exhaustion (E):$E = ((C_0 - C_1) / C_0) * 100$
  - Where C_0 is the initial concentration of the dye in the bath and C_1 is the concentration of the dye after the exhaustion phase.
- % Fixation (F):$F = (((C_0 - C_1) - C_2) / (C_0 - C_1)) * 100$
  - Where C_2 is the concentration of the hydrolyzed and unfixed dye removed during the washing-off process.

Visualizations

Experimental Workflow for Exhaust Dyeing:

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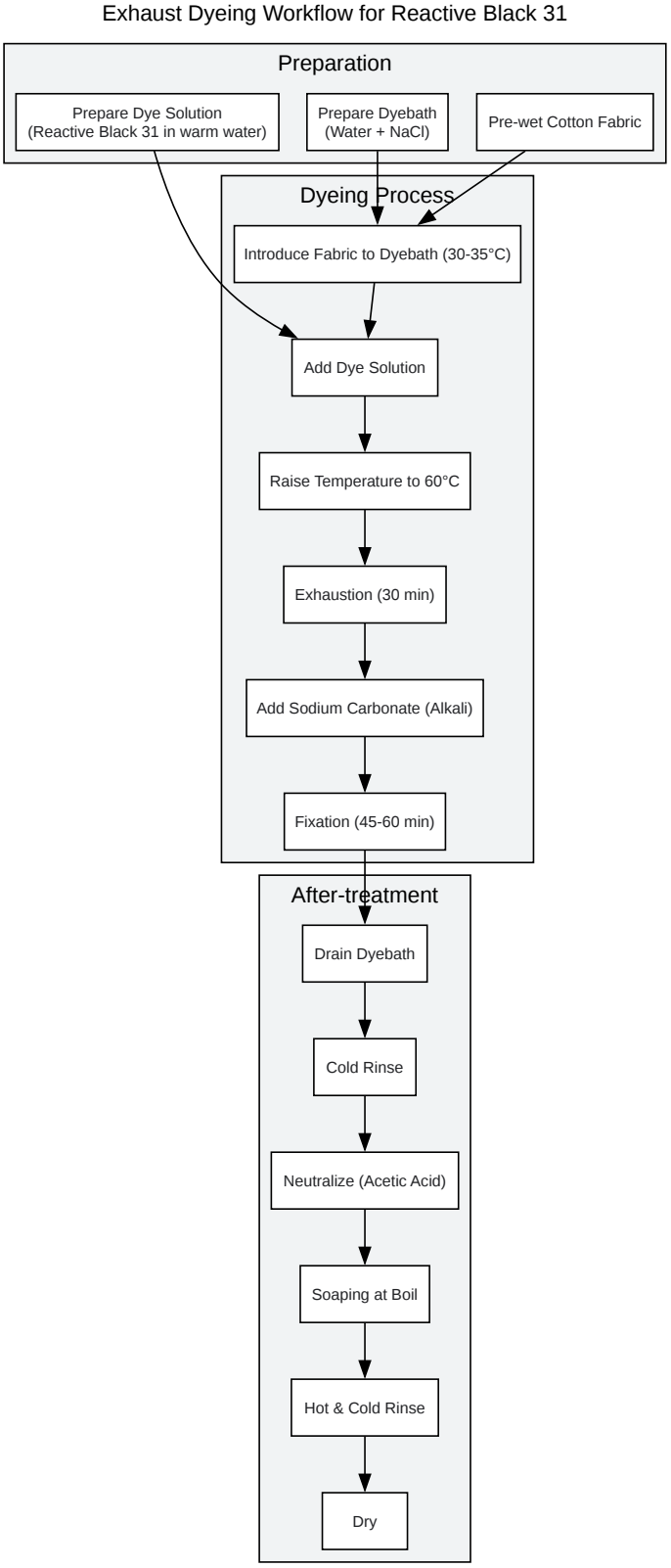

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Caption: A flowchart of the exhaust dyeing process for cotton with Reactive Black 31.

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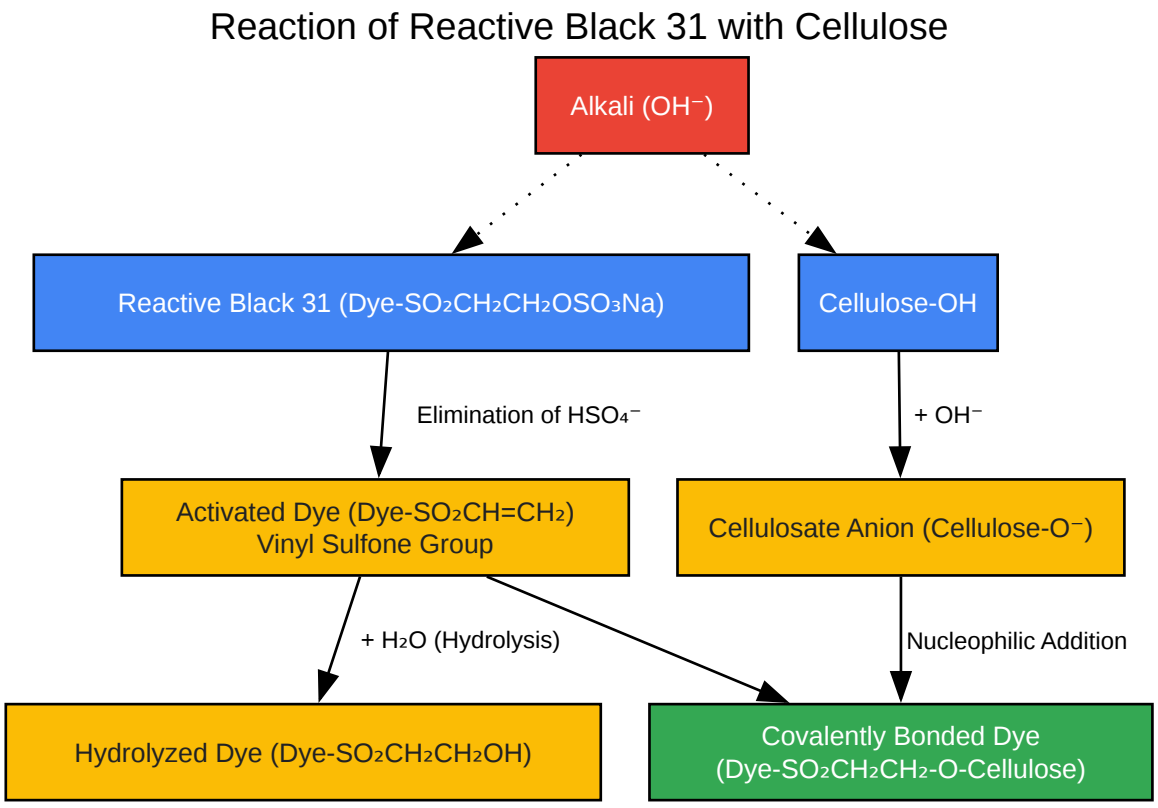
Signaling Pathway: Covalent Bond Formation



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Caption: The chemical reaction pathway for the covalent fixation of Reactive Black 31 on cellulose.

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